

1-Hexanesulfonyl Chloride: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: 1-Hexanesulfonyl chloride

CAS No.: 14532-24-2

Cat. No.: B079084

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a detailed overview of the core physical properties of **1-hexanesulfonyl chloride** (CAS No: 14532-24-2). The information presented is intended to support research and development activities by providing key data and standardized experimental methodologies. All quantitative data has been compiled into a structured table for ease of reference and comparison.

Core Physical and Chemical Properties

1-Hexanesulfonyl chloride is an organosulfur compound with the chemical formula $C_6H_{13}ClO_2S$.^{[1][2]} It is a key intermediate in various chemical syntheses. A thorough understanding of its physical properties is essential for its proper handling, application in synthetic protocols, and for the purification of reaction products.

Quantitative Physical Data Summary

The fundamental physical properties of **1-hexanesulfonyl chloride** are summarized in the table below. These values have been compiled from various chemical data sources.

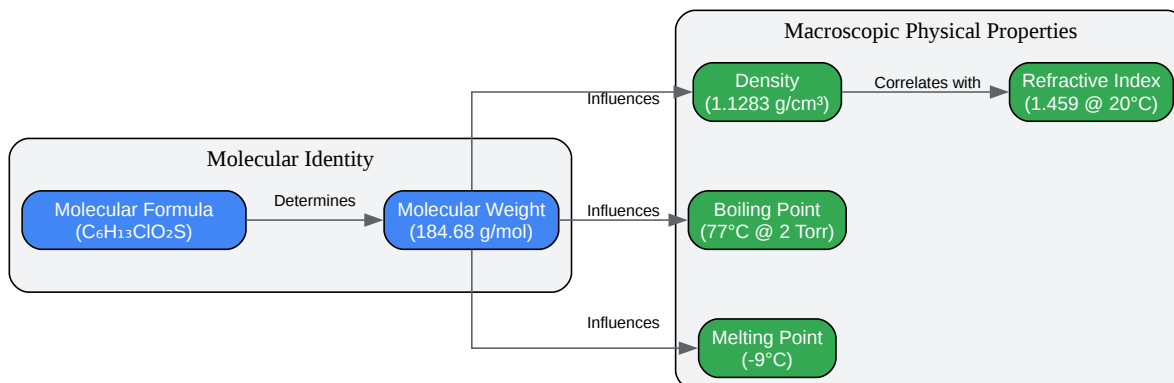
Property	Value	Conditions
Molecular Formula	C ₆ H ₁₃ ClO ₂ S	
Molecular Weight	184.68 g/mol	[1][3][4]
Density	1.1283 g/cm ³	at 20 °C[5]
Boiling Point	77 °C	at 2 Torr[5]
106.5-107 °C	at 9 Torr	
Melting Point	-9 °C	[5]
Refractive Index (n _D)	1.459	at 20 °C[3][4]

Qualitative Physical Properties

- **Appearance:** While specific data for the appearance of **1-hexanesulfonyl chloride** is not detailed in the provided search results, similar short-chain sulfonyl chlorides, such as methanesulfonyl chloride, are described as colorless to pale-yellow liquids.
- **Solubility:** Sulfonyl chlorides generally exhibit low solubility in water, a property that can protect them from hydrolysis and allow for their precipitation from aqueous reaction mixtures. [6][7] They are typically soluble in common organic solvents.[8]

Visualization of Property Relationships

The following diagram illustrates the logical connection between the fundamental molecular properties and the key physical characteristics of **1-Hexanesulfonyl Chloride**.



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Relationship between molecular and physical properties.

Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid organic compounds like **1-hexanesulfonyl chloride** are provided below. These represent standardized laboratory procedures.

Determination of Density

The density of a liquid can be accurately determined using a pycnometer or, for a less precise measurement, a graduated cylinder and an analytical balance.

Protocol using a Pycnometer:

- Preparation: Clean a pycnometer of a known volume thoroughly and dry it completely.
- Mass of Empty Pycnometer: Measure the mass of the empty, dry pycnometer using an analytical balance.

- **Mass of Pycnometer with Water:** Fill the pycnometer with distilled water of a known temperature and measure its mass. This step is for calibration of the exact volume if not known.
- **Mass of Pycnometer with Sample:** Empty and dry the pycnometer, then fill it with **1-hexanesulfonyl chloride**.
- **Measurement:** Measure the mass of the pycnometer filled with the sample liquid.
- **Calculation:** Subtract the mass of the empty pycnometer from the mass of the filled pycnometer to get the mass of the liquid. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Boiling Point

The boiling point can be determined by simple distillation or the Thiele tube method, which is suitable for small sample volumes.[9]

Protocol using Simple Distillation:

- **Apparatus Setup:** Assemble a simple distillation apparatus with a round-bottom flask, a condenser, a thermometer, and a collection flask.[1]
- **Sample and Boiling Chips:** Place a measured volume of **1-hexanesulfonyl chloride** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask.
- **Temperature Reading:** The thermometer bulb should be positioned so that it is fully immersed in the vapor phase to accurately measure the boiling point.[9]
- **Observation:** The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point. The barometric pressure should also be recorded.[9]

Determination of Refractive Index

An Abbe refractometer is commonly used for the precise measurement of the refractive index of a liquid.[3]

Protocol using an Abbe Refractometer:

- Calibration: Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of **1-hexanesulfonyl chloride** onto the clean, dry prism surface of the refractometer.[3]
- Measurement: Close the prism and allow the temperature to stabilize, typically at 20°C, by circulating water from a temperature-controlled water bath.
- Observation: Look through the eyepiece and adjust the controls until the boundary between the light and dark regions is sharp and centered on the crosshairs.[3]
- Reading: Read the refractive index value from the instrument's scale.

Safety and Handling

1-Hexanesulfonyl chloride is classified as a corrosive substance. It can cause severe skin burns and eye damage.[10] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times when handling this compound. All work should be conducted in a well-ventilated fume hood.

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